

Application Note and Protocol: Purification of 2-Phenoxy nicotinic Acid by Recrystallization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Phenoxy nicotinic acid**

Cat. No.: **B186817**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides a detailed protocol for the purification of **2- phenoxy nicotinic acid** using the recrystallization technique. The procedure is designed to be a starting point for optimization in a laboratory setting.

Introduction

2-Phenoxy nicotinic acid is a chemical compound with the molecular formula $C_{12}H_9NO_3$ ^{[1][2]} [3]. It is also known as 2-phenoxy pyridine-3-carboxylic acid^{[1][2][3]}. As with many synthesized organic compounds, crude **2- phenoxy nicotinic acid** often contains impurities from the reaction mixture, such as starting materials, byproducts, or residual solvents. Recrystallization is a fundamental and effective technique for the purification of solid organic compounds, aiming to obtain a product with high purity by separating it from contaminants^{[4][5][6]}.

This application note details a general procedure for the purification of **2- phenoxy nicotinic acid** by single-solvent recrystallization. The choice of an appropriate solvent is critical for successful recrystallization; the ideal solvent should dissolve the compound well at elevated temperatures but poorly at lower temperatures^[5]. Based on the chemical structure of **2- phenoxy nicotinic acid**, which contains both a polar carboxylic acid group and less polar aromatic rings, a moderately polar solvent is a suitable starting point.

Physicochemical Properties of 2-Phenoxy nicotinic Acid

A summary of the key physical and chemical properties of **2-phenoxy nicotinic acid** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₉ NO ₃	[1] [2]
Molecular Weight	215.20 g/mol	[1] [2]
Melting Point	172-175 °C	[2]
Appearance	White to off-white solid	[2]
IUPAC Name	2-phenoxy pyridine-3-carboxylic acid	[1]

Experimental Protocol: Recrystallization of 2-Phenoxy nicotinic Acid

This protocol outlines the steps for the purification of **2-phenoxy nicotinic acid** using ethanol as the recrystallization solvent. Researchers may need to adapt the solvent choice and volumes based on the specific impurities present in their crude sample.

3.1. Materials and Equipment

- Crude **2-phenoxy nicotinic acid**
- Ethanol (95% or absolute)
- Distilled water (for cooling bath)
- Ice
- Erlenmeyer flasks (two sizes, e.g., 50 mL and 100 mL)

- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Stemless funnel
- Fluted filter paper
- Büchner funnel and flask
- Vacuum source
- Spatula
- Watch glass
- Melting point apparatus

3.2. Safety Precautions

- **2-Phenoxy nicotinic acid** may cause skin, eye, and respiratory irritation[1][2].
- Handle the compound in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.
- Ethanol is flammable; avoid open flames and use a hot plate for heating.

3.3. Recrystallization Procedure

- Dissolution:
 - Place a sample of crude **2-phenoxy nicotinic acid** (e.g., 1.0 g) into an Erlenmeyer flask with a magnetic stir bar.
 - Add a minimal amount of ethanol to the flask to just cover the solid.
 - Gently heat the mixture on a hot plate with stirring.

- Add more ethanol dropwise while heating and stirring until the solid completely dissolves. Avoid adding an excess of solvent to ensure a good yield.
- Hot Filtration (if necessary):
 - If the solution contains insoluble impurities, perform a hot filtration.
 - Preheat a second Erlenmeyer flask and a stemless funnel with fluted filter paper by placing them on the hot plate.
 - Quickly pour the hot solution through the pre-warmed filtration setup to remove insoluble materials.
- Crystallization:
 - Remove the flask containing the clear solution from the heat and allow it to cool slowly to room temperature. Covering the flask with a watch glass will prevent solvent evaporation and contamination.
 - Crystal formation should be observed as the solution cools.
 - Once the flask has reached room temperature, place it in an ice-water bath for approximately 15-20 minutes to maximize crystal formation.
- Crystal Collection and Washing:
 - Collect the purified crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of ice-cold ethanol to remove any remaining soluble impurities.
 - Continue to draw air through the filter cake for several minutes to help dry the crystals.
- Drying and Characterization:
 - Transfer the purified crystals to a pre-weighed watch glass.


- Dry the crystals in a vacuum oven at a temperature below the melting point until a constant weight is achieved.
- Determine the yield of the purified **2-phenoxy nicotinic acid**.
- Measure the melting point of the purified product and compare it to the literature value and the melting point of the crude material. A sharper and higher melting point range indicates increased purity.

Data Presentation

The following table provides a template for recording the quantitative data from the recrystallization experiment.

Parameter	Value
Mass of Crude 2-Phenoxy nicotinic Acid	
Volume of Recrystallization Solvent (Ethanol)	
Mass of Purified 2-Phenoxy nicotinic Acid	
Percent Yield	
Melting Point of Crude Material	
Melting Point of Purified Material	
Appearance of Crude Material	
Appearance of Purified Material	

Experimental Workflow Diagram

[Click to download full resolution via product page](#)

Caption: Workflow for the purification of **2-phenoxy nicotinic acid**.

This application note provides a foundational method for the purification of **2-phenoxy nicotinic acid**. For optimal results, further optimization of the solvent system and crystallization conditions may be required depending on the nature and quantity of the impurities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Phenoxy nicotinic acid | C12H9NO3 | CID 123450 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-PHENOXY NICOTINIC ACID | 35620-71-4 [amp.chemicalbook.com]
- 3. 2-Phenoxy nicotinic acid [webbook.nist.gov]
- 4. List of purification methods in chemistry - Wikipedia [en.wikipedia.org]
- 5. mt.com [mt.com]
- 6. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Application Note and Protocol: Purification of 2-Phenoxy nicotinic Acid by Recrystallization]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b186817#purification-of-2-phenoxy-nicotinic-acid-by-recrystallization>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com